

N-Butoxyacetamide CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *N-Butoxyacetamide*

Cat. No.: *B15428253*

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In-Depth Technical Guide: N-Butoxyacetamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-Butoxyacetamide**, more commonly known as N-Butylacetamide. It details the chemical's core identifiers, physicochemical properties, and available experimental data. This document is intended to serve as a foundational resource for professionals in research and drug development, summarizing key information in a structured and accessible format. While extensive data on the compound's chemical and physical characteristics is presented, information regarding its specific metabolic and signaling pathways is not currently available in published literature.

Chemical Identifiers and Properties

N-Butylacetamide is a chemical compound with a range of applications in laboratory settings. A summary of its key identifiers and properties is provided below.

Table 1: Chemical Identifiers for N-Butylacetamide

| Identifier | Value | Citation |
|------------------|--|----------|
| CAS Number | 1119-49-9 | [1][2] |
| IUPAC Name | N-Butylacetamide | [1][2] |
| Chemical Formula | C6H13NO | [1][2] |
| Molecular Weight | 115.18 g/mol | [1] |
| Canonical SMILES | CCCCNC(=O)C | |
| InChI | InChI=1S/C6H13NO/c1-3-4-5-7-6(2)8/h3-5H2,1-2H3,(H,7,8) | |
| InChIKey | GYLDXXLJMRTVSS-UHFFFAOYSA-N | |

Table 2: Physicochemical Properties of N-Butylacetamide

| Property | Value | Citation |
|------------------|----------------------------------|----------|
| Melting Point | -14 °C | |
| Boiling Point | 229-230 °C | |
| Density | 0.899 g/cm ³ at 20 °C | |
| Water Solubility | 8839 mg/L at 25 °C (estimated) | [3] |
| Flash Point | 114.5 °C | [3] |
| Refractive Index | 1.439-1.441 | [3] |

Experimental Data

Synthesis of N-Butylacetamide

While a detailed, step-by-step experimental protocol for the synthesis of N-Butylacetamide is not readily available in the cited literature, the most common laboratory-scale synthesis

involves the reaction of n-butylamine with acetyl chloride.[4] This is a standard acylation reaction.

A generalized procedure for such a reaction would be:

- Dissolve n-butylamine in a suitable aprotic solvent (e.g., dichloromethane or diethyl ether) in a flask equipped with a stirring mechanism and cooled in an ice bath.
- Slowly add an equimolar amount of acetyl chloride to the stirred solution. This reaction is exothermic.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for a specified period to ensure the reaction goes to completion.
- The reaction mixture would then be washed with a weak acid, a weak base, and brine to remove any unreacted starting materials and byproducts.
- The organic layer is then dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate).
- The solvent is removed under reduced pressure to yield the crude N-Butylacetamide.
- Further purification can be achieved by distillation or chromatography if necessary.

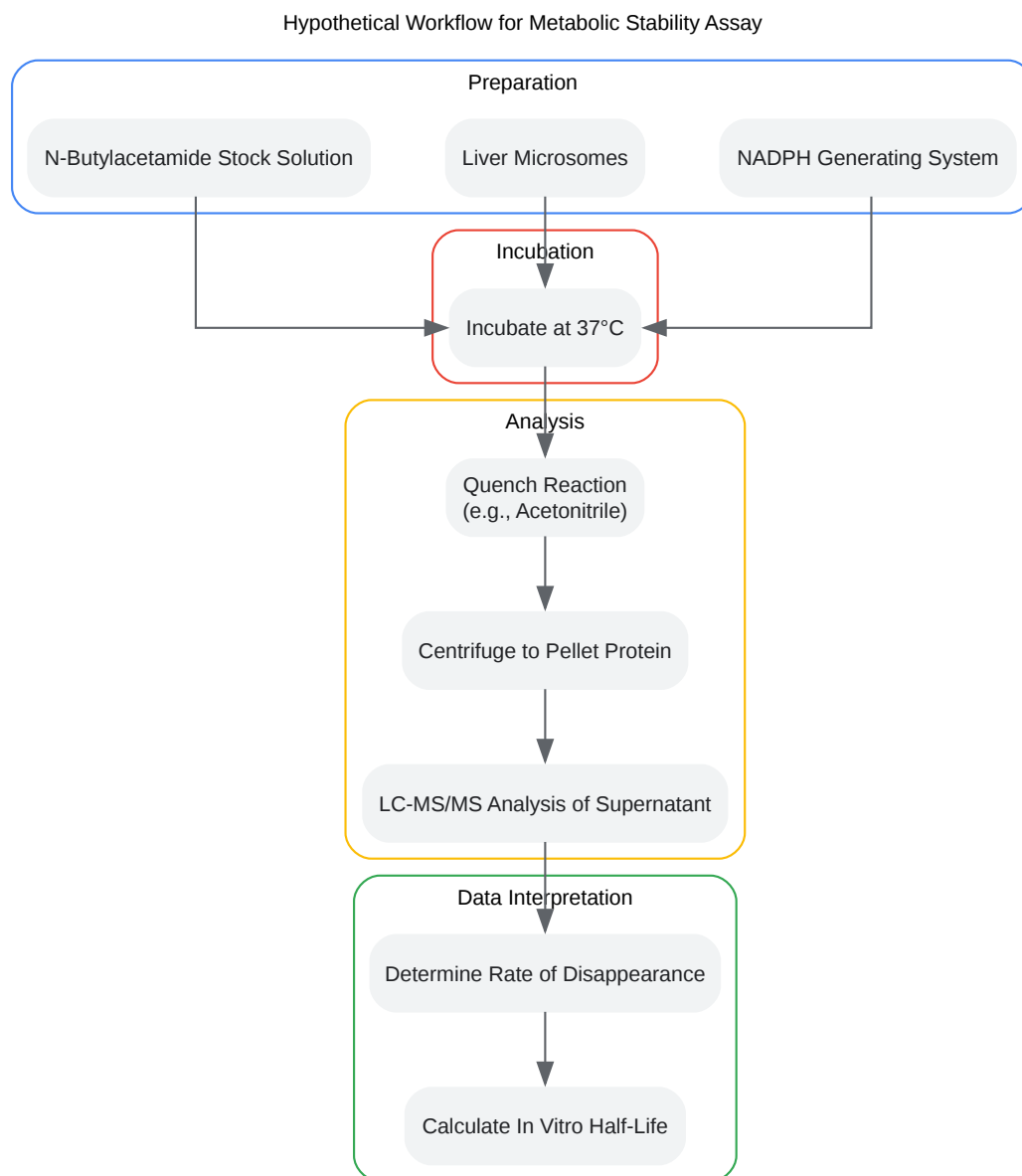
It is crucial to note that this is a generalized protocol, and specific reaction conditions such as solvent, temperature, and reaction time should be optimized for the best results.

Biological Interactions and Pathways

A thorough review of the existing scientific literature did not yield specific information regarding the metabolic fate or signaling pathways of N-Butylacetamide. Research into the biotransformation, potential enzymatic hydrolysis, or interactions with cellular signaling cascades for this particular compound has not been published.

The general metabolism of amides can involve hydrolysis by amidases to yield a carboxylic acid and an amine. In the case of N-Butylacetamide, this would theoretically produce butyric acid and acetamide. However, without experimental data, it is not possible to confirm if this pathway occurs in biological systems.

The diagram below illustrates a hypothetical workflow for investigating the metabolic stability of a compound like N-Butylacetamide, a common practice in drug discovery research.



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Caption: A generalized workflow for an in vitro metabolic stability assay.

Conclusion

This technical guide has summarized the key identifiers and physicochemical properties of N-Butylacetamide. While information on its synthesis is based on general chemical principles, a specific, detailed experimental protocol remains to be published. A significant gap in the current knowledge base is the absence of data on the metabolic and signaling pathways of N-Butylacetamide. Further research is required to elucidate the biological interactions of this compound, which would be of considerable value to the scientific and drug development communities.

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- To cite this document: BenchChem. [N-Butoxyacetamide CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15428253#n-butoxyacetamide-cas-number-and-identifiers]

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